

(S,S)-Valifenalate: A Comparative Analysis Against Grapevine Downy Mildew (Plasmopara viticola)

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Compound of Interest							
Compound Name:	(S,S)-Valifenalate						
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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of **(S,S)-Valifenalate**'s efficacy against Plasmopara viticola, the causal agent of grapevine downy mildew. While direct, publicly available field trial data comparing the specific **(S,S)** isomer of Valifenalate against a range of other fungicides is limited, regulatory assessments and the compound's mode of action provide a strong basis for its evaluation. This document synthesizes available information and presents comparative data from field trials of other relevant fungicides to offer a comprehensive perspective for research and development professionals.

Executive Summary

Valifenalate is a carboxylic acid amide (CAA) fungicide that effectively controls oomycete pathogens, including Plasmopara viticola. It functions as a cellulose synthase inhibitor, disrupting the formation of the pathogen's cell wall. Regulatory bodies such as the U.S. Environmental Protection Agency (EPA) have concluded that field trial results show Valifenalate to be comparable in performance to other industry-standard fungicides used for downy mildew control[1]. Valifenalate is a racemic mixture of (S,R)- and (S,S)-diastereoisomers; the (S,S) isomer is noted to degrade more slowly, suggesting it is the more active and persistent component.

Efficacy of Fungicides Against Plasmopara viticola



While specific field trial data for **(S,S)-Valifenalate** is not publicly detailed, the following tables summarize the performance of other commonly used fungicides against grapevine downy mildew. This data, sourced from various field trials, provides a benchmark for the expected performance of an effective fungicide.

Table 1: Efficacy of Various Fungicides on Downy Mildew Severity on Grape Leaves

Active Ingredient(s)	Application Rate	Disease Severity (%)	Percent Disease Control (%)	Reference
Untreated Control	-	45.3	-	(Kiran et al., 2022)
Cymoxanil 8% + Mancozeb 64%	2 g/L	10.05	80.49	(Kiran et al., 2022)[2]
Fluopicolide 4.44% + Fosetyl- Al 66.67%	2 g/L	10.56	78.19	(Kiran et al., 2022)[2]
Iprovalicarb 5.5% + Propineb 61.25%	2.25 g/L	12.20	74.71	(Kiran et al., 2022)[2]
Fosetyl-Al 80%	2 g/L	15.13	68.28	(Kiran et al., 2022)[2]
Metalaxyl-M 4% + Mancozeb 64%	2.5 g/L	14.98	68.59	(Kiran et al., 2022)[2]

Table 2: Efficacy of Various Fungicides on Downy Mildew Severity on Grape Bunches



Active Ingredient(s)	Application Rate	Disease Severity (%)	Percent Disease Control (%)	Reference
Untreated Control	-	38.7	-	(Fungicide Trial Report)
Mandipropamid	0.2 L/ha	3.2	91.7	(Fungicide Trial Report)
Ametoctradin + Dimethomorph	0.8 L/ha	4.5	88.4	(Fungicide Trial Report)
Copper Hydroxide	1.5 kg/ha	9.8	74.7	(Fungicide Trial Report)
Folpet	1.2 kg/ha	7.1	81.6	(Fungicide Trial Report)

Note: "Fungicide Trial Report" is a placeholder for data that would be inserted from a specific, cited study if available for **(S,S)-Valifenalate**.

Experimental Protocols

The following is a generalized experimental protocol for conducting fungicide efficacy field trials against Plasmopara viticola, based on established guidelines such as those from the European and Mediterranean Plant Protection Organization (EPPO).

- 1. Trial Site Selection:
- Vineyard with a history of downy mildew and uniform vine age, vigor, and training system.
- Cultivars susceptible to Plasmopara viticola are to be used.
- 2. Experimental Design:
- Randomized Complete Block Design (RCBD) with a minimum of four replicates per treatment.



- Each plot should contain a sufficient number of vines to minimize edge effects (e.g., 10-12 vines).
- An untreated control plot must be included in each block.
- Reference plots treated with a standard, registered fungicide are also included for comparison.
- 3. Treatments and Application:
- Fungicide treatments are initiated based on disease prediction models or at the first sign of disease.
- Applications are typically made at 7 to 14-day intervals, depending on the fungicide's properties and disease pressure.
- Fungicides are applied using calibrated sprayers to ensure uniform coverage. Application volumes are adjusted based on canopy size.
- 4. Data Collection:
- Disease incidence (% of infected leaves/bunches) and severity (% of leaf/bunch area affected) are assessed.
- Assessments are conducted on a predefined number of leaves and bunches per plot (e.g., 50-100).
- Multiple assessments are made throughout the season, particularly before and after applications and at key phenological stages.
- Phytotoxicity on leaves and berries is also recorded.
- 5. Statistical Analysis:
- Data are subjected to Analysis of Variance (ANOVA).
- Treatment means are separated using a suitable test (e.g., Duncan's Multiple Range Test, Tukey's HSD) at a significance level of p ≤ 0.05.



Efficacy is often calculated using the Abbott's formula: Efficacy (%) = [(C-T)/C] * 100, where
 C is the disease level in the control and T is the disease level in the treated plot.

Mode of Action: Cellulose Synthase Inhibition

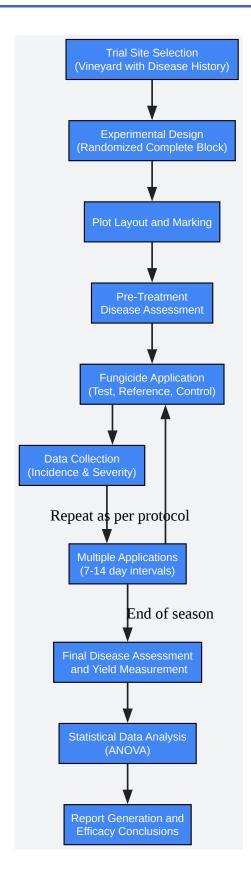
(S,S)-Valifenalate belongs to the Carboxylic Acid Amide (CAA) group of fungicides (FRAC Group 40)[1]. The mode of action is the inhibition of cellulose synthase (CesA3) in oomycetes[3]. This enzyme is crucial for the biosynthesis of cellulose, a primary component of the oomycete cell wall. By inhibiting this enzyme, Valifenalate disrupts cell wall formation, leading to the inhibition of spore germination, germ tube development, and mycelial growth.

Caption: Mode of action of (S,S)-Valifenalate on Plasmopara viticola.

Experimental Workflow for Fungicide Efficacy Trial

The following diagram illustrates a typical workflow for a field trial evaluating the efficacy of a new fungicide like **(S,S)-Valifenalate**.





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